

# An In-depth Technical Guide to the Safety of 2,3-Pentanedione-d5

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## Compound of Interest

Compound Name: 2,3-Pentanedione-d5

Cat. No.: B1474421

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Disclaimer: This document provides a comprehensive safety overview based on data available for 2,3-Pentanedione. Specific safety and toxicological data for its deuterated form, **2,3-Pentanedione-d5**, are not readily available. It is widely understood that the biological effects of deuterated compounds are similar to their non-deuterated counterparts; however, minor differences in metabolic rates and toxicological profiles can exist. The information herein should be used as a primary guide, with the understanding that it pertains to the non-deuterated compound.

This guide is intended for researchers, scientists, and professionals in drug development who handle **2,3-Pentanedione-d5**. It summarizes critical safety information, experimental data, and handling protocols to ensure safe laboratory practices.

## Chemical and Physical Properties

2,3-Pentanedione, also known as acetyl propionyl, is a yellow to green-yellow liquid with a characteristic buttery odor.[1][2] It is a volatile alpha-diketone used as a flavoring agent.[1] The following table summarizes its key chemical and physical properties.

Property	Value	References
Chemical Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	100.12 g/mol	[1][3]
Appearance	Yellow to green-yellow liquid	[1][2]
Odor	Buttery	[1]
Boiling Point	110-112 °C (230-234 °F)	[1][3]
Melting Point	-52 °C (-62 °F)	[3][4]
Flash Point	19 °C (66 °F)	[1][3][4]
Density	0.957 g/cm <sup>3</sup>	[3]
Water Solubility	67 g/L	[3]
Vapor Pressure	28 hPa (21 mmHg) at 20 °C (68 °F)	[3]
Vapor Density	3.45 (Air = 1)	[3]
Auto-ignition Temperature	265 °C (509 °F)	[3]

## Hazard Identification and Classification

2,3-Pentanedione is classified as a hazardous substance. The primary hazards are its high flammability and its potential to cause significant health effects upon exposure, particularly through inhalation.[3][5][6]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.[3][6][7]
- H315: Causes skin irritation.[3][6][7]
- H317: May cause an allergic skin reaction.[6]
- H318: Causes serious eye damage.[6]

- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3][7]
- H373: May cause damage to organs (respiratory system) through prolonged or repeated exposure via inhalation.[6]
- H402: Harmful to aquatic life.

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets.[3][5][6][7][8] Key precautions include keeping the substance away from heat and ignition sources, avoiding breathing vapors, and wearing appropriate personal protective equipment (PPE).[3][5][6][7][8]

## Toxicological Profile

While generally recognized as safe for ingestion, inhalation of 2,3-Pentanedione vapors is associated with significant respiratory and olfactory toxicity.[1] Its toxicity profile is comparable to that of diacetyl, a compound for which it is often substituted.[1][9]

### Acute Toxicity:

- Oral LD50 (Rat): 3 g/kg[1][7]
- Dermal LD50 (Rat): 2.5 g/kg[6]
- Inhalation: Inhalation exposure in rats can cause necrotizing rhinitis, tracheitis, and bronchitis.[1] Delayed toxicity has been observed, with respiratory epithelial injury progressing hours after exposure.[1]

### Sub-chronic Toxicity and Exposure Limits:

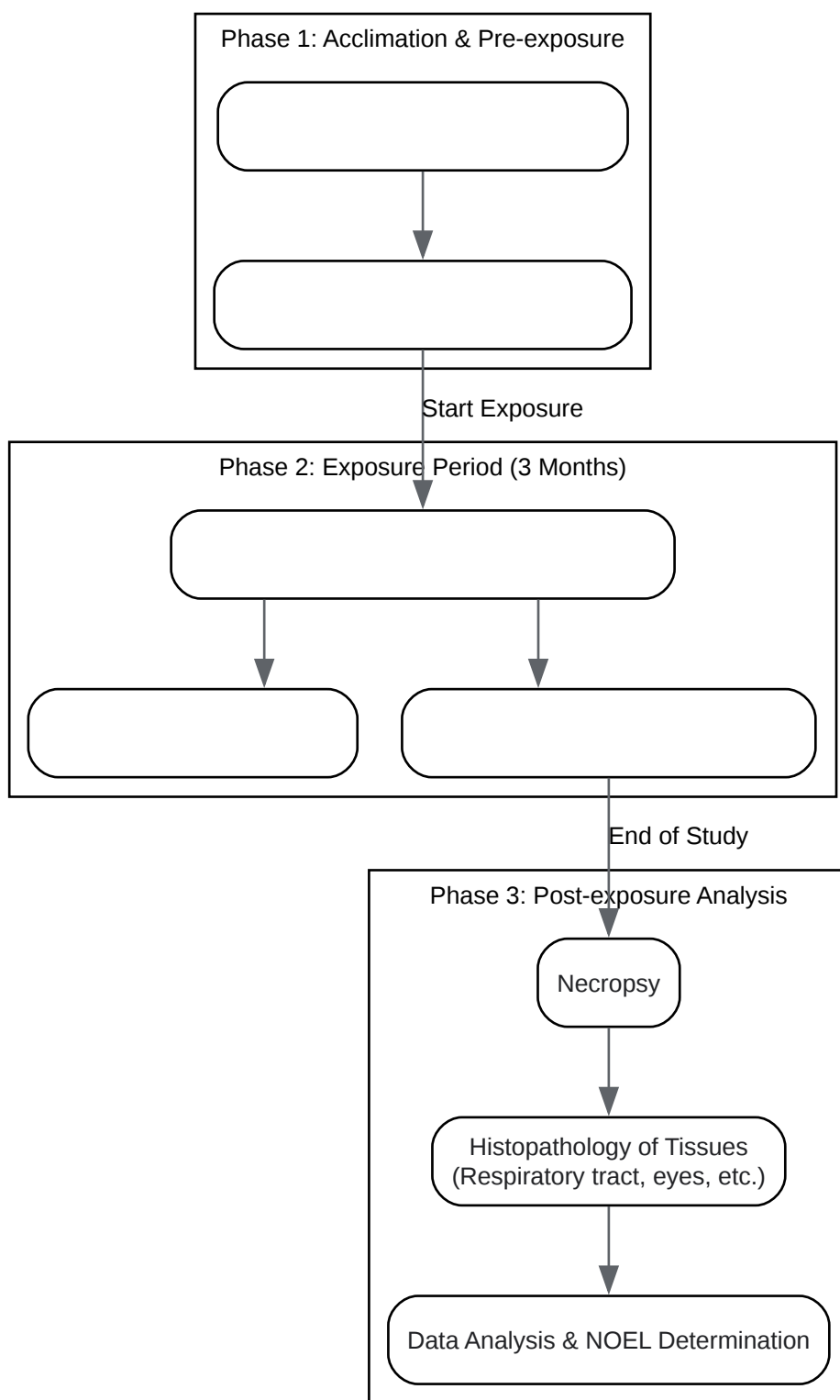
- Repeated inhalation exposure in rats and mice has been shown to cause inflammation, squamous metaplasia, and hyperplasia in the respiratory tract.[1]
- The National Institute for Occupational Safety and Health (NIOSH) has established Recommended Exposure Limits (RELs) to mitigate the risk of flavorings-related lung disease.[1]

- A 3-month inhalation study in rats and mice identified a no-observed-effect level (NOEL) of 12.5 ppm based on adverse respiratory tract effects.[9]

Mechanism of Toxicity: The toxicity of 2,3-Pentanedione is linked to its ability to interact with biological molecules, leading to cellular damage.[1] Inhalation exposure can induce both apoptosis and necrosis in the respiratory epithelium, with the activation of caspase-3 being a key event in the apoptotic pathway.[1]

#### Experimental Workflow: Inhalation Toxicity Study

The following diagram illustrates a general workflow for a 3-month inhalation toxicity study, based on the description of studies conducted by the National Toxicology Program.[9]



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Caption: Generalized workflow for a 3-month inhalation toxicity study.

## Safety and Handling

Proper handling of **2,3-Pentanedione-d5** is crucial to minimize exposure and ensure a safe working environment.

### Engineering Controls:

- Work in a well-ventilated area, preferably in a laboratory fume hood.[\[3\]](#)[\[8\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)[\[8\]](#)
- Ensure safety showers and eyewash stations are readily accessible.[\[5\]](#)

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Skin Protection: Wear chemical-resistant gloves and protective clothing.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Respiratory Protection: If engineering controls are insufficient, use a full-face respirator with appropriate cartridges.[\[3\]](#)

### Handling and Storage:

- Avoid contact with skin, eyes, and inhalation of vapors.[\[3\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[5\]](#)[\[8\]](#)  
Recommended storage temperature is 2-8 °C.[\[8\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)[\[8\]](#)

## First Aid Measures

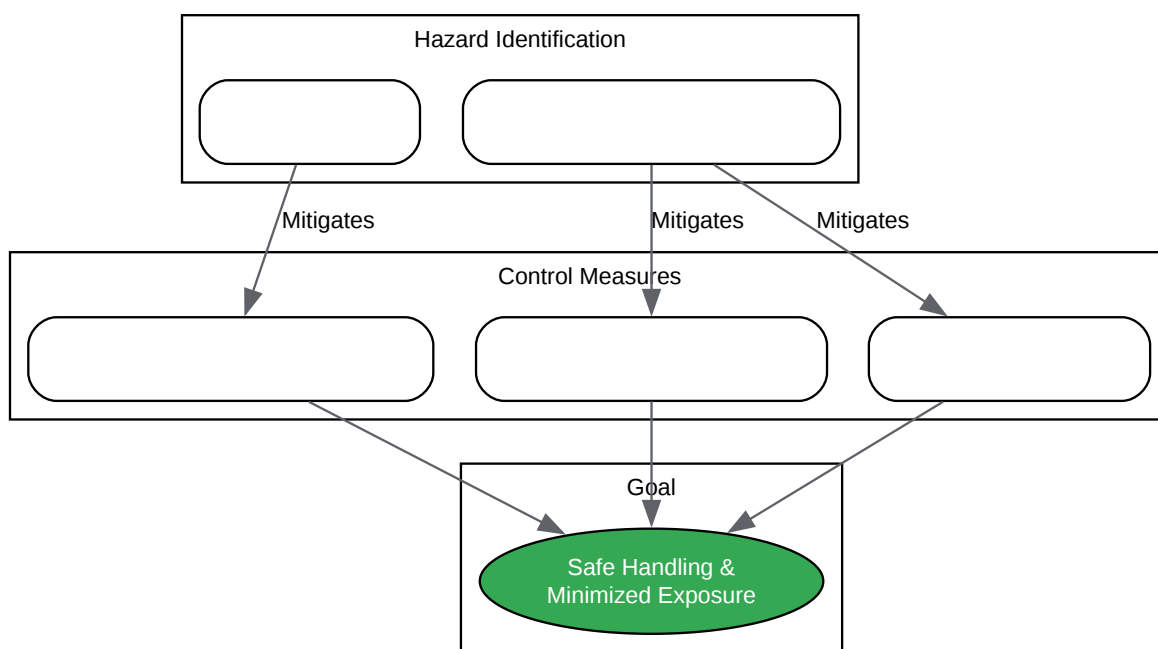
In case of exposure, follow these first aid measures and seek medical attention.[\[3\]](#)[\[7\]](#)

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[\[3\]](#)[\[7\]](#)

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3][7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3][7]

#### Logical Relationship: Hazard Mitigation

The following diagram illustrates the logical relationship between hazard identification and the implementation of control measures.



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Caption: Relationship between identified hazards and control measures.

## Firefighting and Accidental Release Measures

#### Firefighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazards from Combustion: Hazardous decomposition products formed under fire conditions include carbon oxides.[3]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [3]

#### Accidental Release:

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors. Ensure adequate ventilation and remove all sources of ignition.[3][8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3][8]
- Containment and Cleanup: Soak up with inert absorbent material and dispose of as hazardous waste.[3]

## Conclusion

This technical guide provides essential safety information for **2,3-Pentanedione-d5**, based on the data available for its non-deuterated form. The primary hazards associated with this compound are its high flammability and its toxicity upon inhalation, which can lead to severe respiratory damage with prolonged exposure.[1][6] Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize the risks associated with handling this compound. Adherence to the guidelines outlined in this document will help ensure a safe laboratory environment.

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